

A Comprehensive Technical Guide on the Vapor Pressure of Dichlorotetrafluoroethane

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Compound of Interest

Compound Name: *Dichlorotetrafluoroethane*

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This technical guide provides an in-depth overview of the vapor pressure of **dichlorotetrafluoroethane** (CCl_2F_4), a compound historically known by trade names such as Freon 114 or R-114. **Dichlorotetrafluoroethane** is a chlorofluorocarbon (CFC) that has seen use as a refrigerant.^[1] This document compiles vapor pressure data at various temperatures, details the experimental methodologies used for these measurements, and presents a logical workflow for data acquisition and presentation.

Physical and Chemical Properties

Dichlorotetrafluoroethane is a colorless, non-flammable gas with a slight, ethereal odor at high concentrations.^{[2][3]} It has a molecular weight of approximately 170.92 g/mol.^{[1][4]} The compound's critical point is reached at a temperature of 145.7°C (294.3°F) and a pressure of 32.2 atm (473.2 psia).^[2] Key physical properties are summarized below:

- Boiling Point: 3.8°C (38.8°F) at 1 atm^[2]
- Freezing Point: -94°C (-137°F)^[2]
- Critical Temperature: 145.7°C (294.3°F)^[2]
- Critical Pressure: 32.2 atm (473.2 psia)^[2]

It is important to note that commercial **dichlorotetrafluoroethane** is often a mixture of two isomers: 1,2-dichloro-1,1,2,2-tetrafluoroethane (CFC-114) and 1,1-dichloro-1,2,2,2-tetrafluoroethane (CFC-114a), as their separation is challenging.[1][5]

Vapor Pressure Data

The vapor pressure of **dichlorotetrafluoroethane** has been measured by various investigators over a range of temperatures. The following tables summarize this data from multiple sources, presenting it in different units for ease of comparison and application.

Table 1: Vapor Pressure of **Dichlorotetrafluoroethane** in psia

Temperature (°F)	Vapor Pressure (psia)
-20	22.9
-15	21.8
-10	20.6
-5	19.3
0	17.8
5	16.2
10	14.4
15	12.4
20	10.2
25	7.8
30	5.2
35	2.3
40	0.4
45	2.0
50	3.8
55	5.8
60	7.9
65	10.1
70	12.6
75	15.2
80	18.0
85	20.9
90	24.1

95	27.5
100	31.2
105	35.0
110	39.1
115	43.4
120	48.0
125	52.8
130	58.0
135	63.4
140	69.1
145	75.1
150	81.4

Source: A-Gas Technical Information Sheet[6]

Table 2: Vapor Pressure of **Dichlorotetrafluoroethane** at Specific Temperatures

Temperature	Vapor Pressure
0 °C	8.807E-1 bar
15 °C	1.536 bar
21 °C	1.9 atm
70 °F (21.1 °C)	1.9 atm
77 °F (25 °C)	2616.02 mmHg

Sources: Air Liquide Gas Encyclopedia, Wikipedia, NOAA CAMEO Chemicals[1][3][7][8]

Table 3: Temperature at a Given Vapor Pressure

Vapor Pressure	Temperature (°C)
1 Pa	-110.7
10 Pa	-96.0
100 Pa	-79.7
1 kPa	-61.5
10 kPa	-40.2
100 kPa	-13.8

Note: These values may not be identical to the source due to refitting of data.[\[9\]](#)

Experimental Protocols for Vapor Pressure Measurement

The determination of vapor pressure is a fundamental aspect of characterizing the physicochemical properties of a substance. While specific, detailed protocols for every cited data point are not available, the general methodologies for measuring the vapor pressure of volatile compounds like **dichlorotetrafluoroethane** can be described.

Static Method:

The static method is a direct measurement of the vapor pressure of a substance at thermodynamic equilibrium. A sample of the substance is placed in a thermostated container connected to a pressure measuring device. The system is evacuated to remove any foreign gases, and the sample is allowed to reach equilibrium with its vapor phase at a set temperature. The pressure exerted by the vapor is then directly measured. This method is suitable for pressures up to 10^5 Pa.[\[10\]](#)

Knudsen Effusion Method:

This method is employed for measuring low vapor pressures, typically below 100 Pa.[\[10\]](#) A sample is placed in a cell with a small orifice. The cell is heated in a vacuum, causing the substance to effuse through the orifice. The rate of mass loss is measured, and from this, the

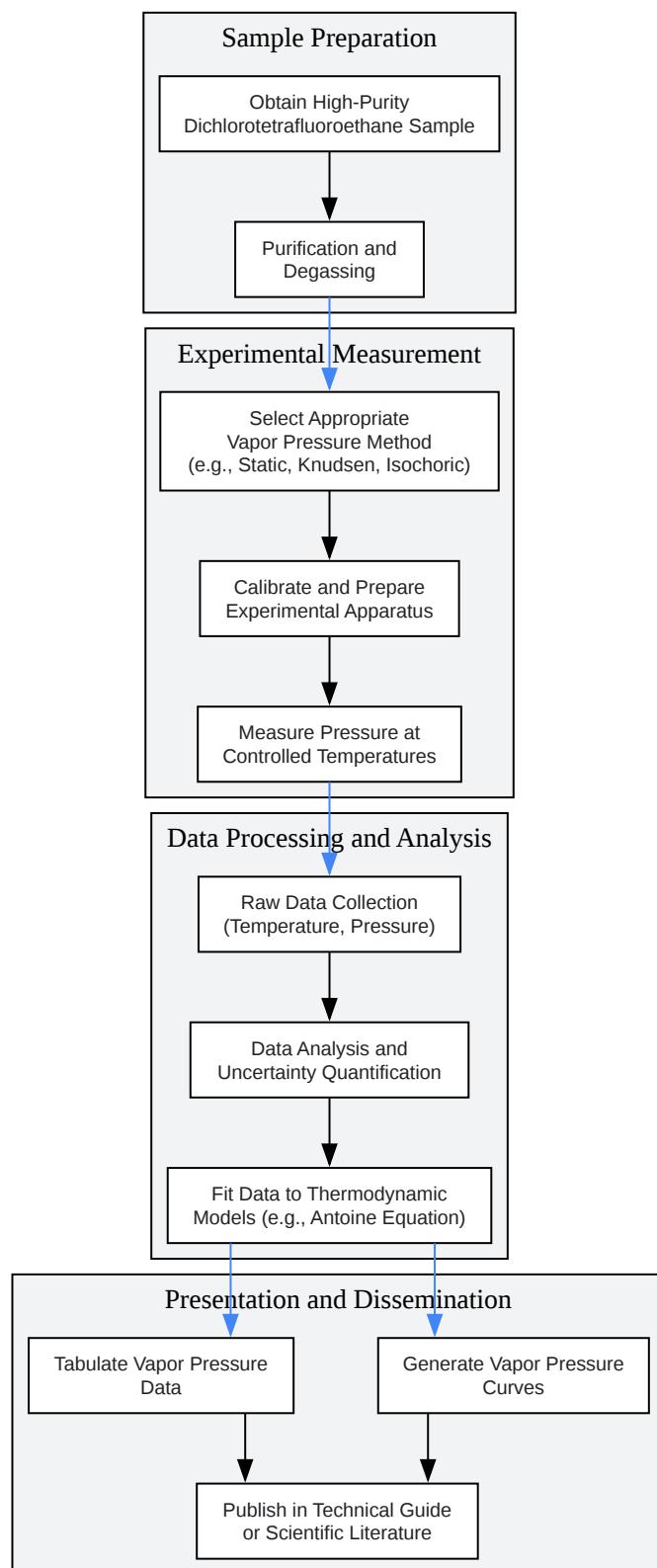
vapor pressure can be calculated using the Knudsen equation, which relates the rate of effusion to the vapor pressure, the area of the orifice, the temperature, and the molar mass of the substance.[10]

Isochoric Apparatus:

A more advanced method involves using an isochoric apparatus to measure the pressure-volume-temperature (PVT) properties of a substance.[11] In this method, a known amount of the substance is confined in a cell of a fixed, known volume. The temperature of the cell is precisely controlled, and the resulting pressure is measured. By performing measurements along different isochores (lines of constant volume), the vapor pressure curve can be determined with high accuracy.[11]

Logical Workflow for Vapor Pressure Data Determination

The process of determining and presenting vapor pressure data for a compound like **dichlorotetrafluoroethane** follows a structured workflow. This can be visualized as a series of interconnected steps from sample preparation to data dissemination.

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Caption: Workflow for Determining and Presenting Vapor Pressure Data.

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